

Anilopam: A Technical Review and Re-evaluation of a Benzazepine Opioid Agonist

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anilopam

Cat. No.: B15617044

[Get Quote](#)

An in-depth technical guide for researchers, scientists, and drug development professionals.

Abstract

Anilopam (PR-786-723) is a benzazepine derivative with agonist activity at the μ -opioid receptor, developed in the 1960s.[1][2] Despite its unique chemical structure, which deviates from the classical morphinan scaffold of many opioids, **Anilopam** was never commercially marketed, and detailed public data on its pharmacology and clinical performance are scarce.[2][3][4] This guide provides a comprehensive overview of the known information on **Anilopam**, outlines generalized experimental protocols for its characterization, and visualizes its theoretical signaling pathways. Due to the limited availability of specific data for **Anilopam**, this whitepaper incorporates illustrative examples and methodologies based on established practices in opioid drug discovery to provide a robust framework for its re-evaluation as a potential lead compound in modern analgesic development.

Introduction

The ongoing opioid crisis has intensified the search for novel analgesics with improved safety profiles, particularly concerning respiratory depression and addiction liability. Revisiting drug candidates that were previously deprioritized, such as **Anilopam**, presents a unique opportunity. **Anilopam**'s distinct benzazepine core may offer a different structure-activity relationship and receptor interaction profile compared to traditional opioids, potentially leading to a more favorable therapeutic window.[2] Furthermore, preliminary research suggests that **Anilopam** may possess anti-inflammatory properties through the attenuation of the NF- κ B

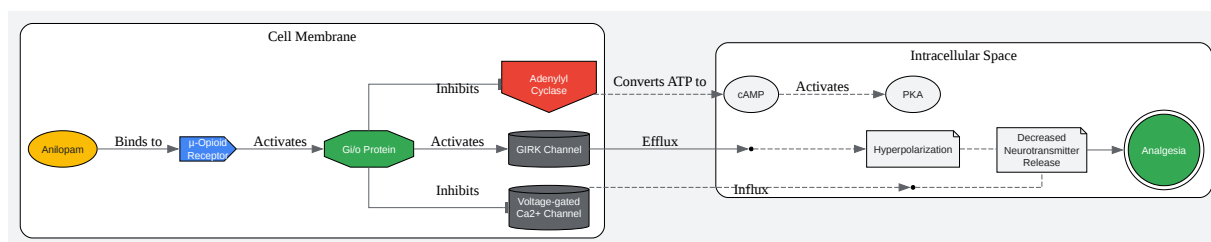
signaling pathway, indicating a potential dual mechanism of action for pain states with an inflammatory component.^{[1][2]} This document serves as a technical guide for researchers interested in re-exploring the therapeutic potential of this intriguing, yet under-researched, compound.

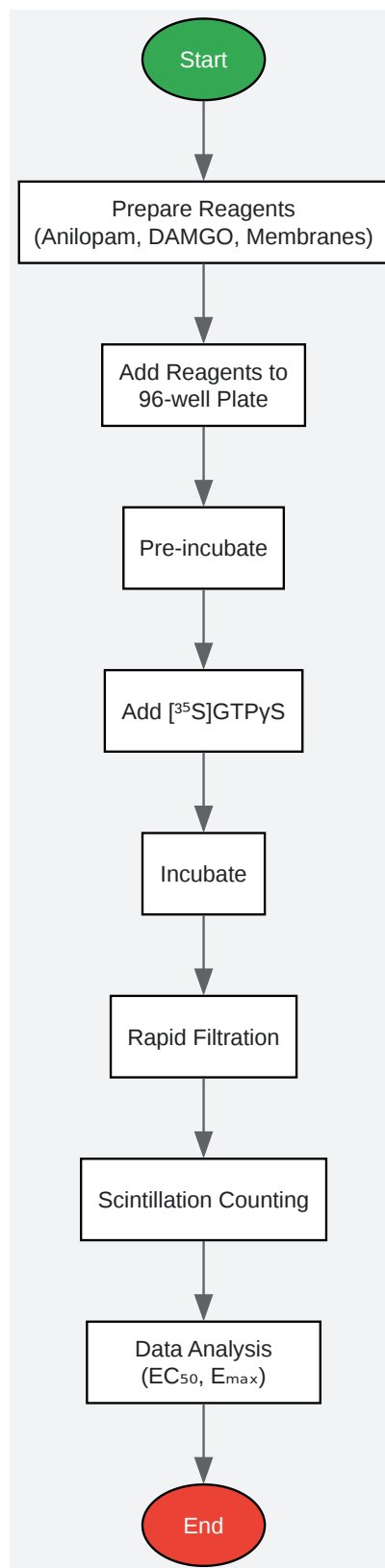
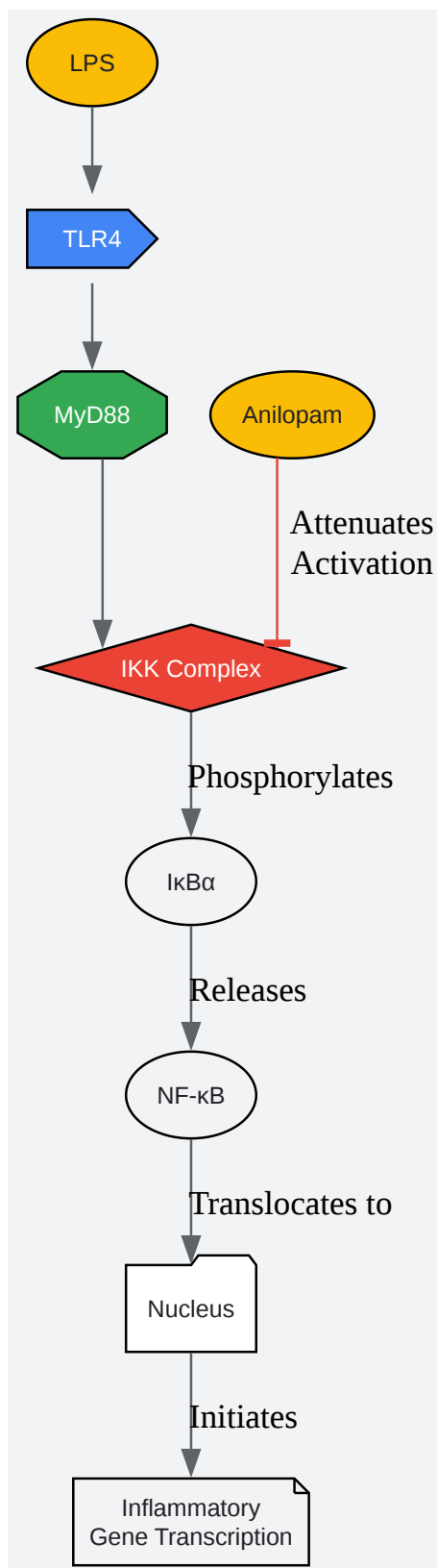
Mechanism of Action

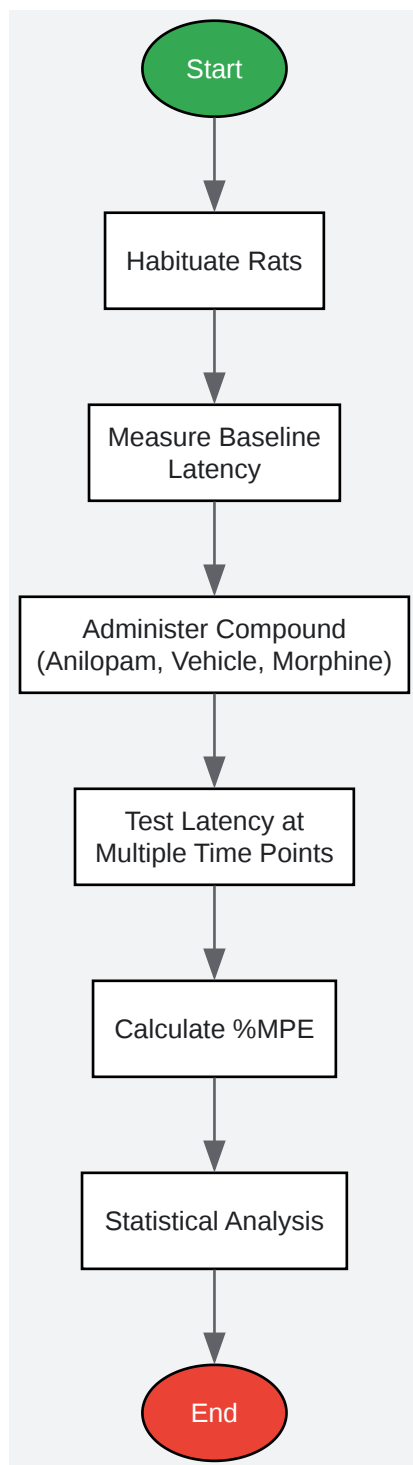
Anilopam's primary mechanism of action is as an agonist at the μ -opioid receptor, a G-protein coupled receptor (GPCR) located in the central and peripheral nervous systems.^[1] Activation of the μ -opioid receptor initiates a cascade of intracellular events that lead to a reduction in neuronal excitability and the inhibition of nociceptive signal transmission.^{[1][4]}

μ -Opioid Receptor Signaling Pathway

The binding of **Anilopam** to the μ -opioid receptor is expected to trigger the following canonical signaling cascade:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Anilopam - Wikipedia [en.wikipedia.org]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Anilopam: A Technical Review and Re-evaluation of a Benzazepine Opioid Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617044#review-of-anilopam-literature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com